

An In-depth Technical Guide to Methyl 2-hydroxy-6-methylbenzoate

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Compound of Interest

Compound Name: Methyl 2-hydroxy-6-methylbenzoate

Cat. No.: B1216259

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Abstract

Methyl 2-hydroxy-6-methylbenzoate is a substituted aromatic ester with potential applications in chemical synthesis and as a biologically active agent. While a detailed historical account of its discovery is not extensively documented, its synthesis and properties have been characterized. This technical guide provides a comprehensive overview of **Methyl 2-hydroxy-6-methylbenzoate**, including its physicochemical properties, synthesis methodologies, and known biological context. The information is presented to support researchers and professionals in drug development and related scientific fields.

Introduction

Methyl 2-hydroxy-6-methylbenzoate, also known as methyl 6-methylsalicylate, is an organic compound belonging to the class of o-hydroxybenzoic acid esters.^[1] Its structure is characterized by a benzene ring substituted with a methyl group, a hydroxyl group, and a methyl ester group. While the specific historical details of its initial discovery and synthesis are not well-documented in publicly available literature, its structural motifs are of interest in medicinal chemistry. This guide consolidates the current knowledge on this compound, focusing on its chemical and physical properties, synthesis, and potential biological relevance.

Physicochemical Properties

A summary of the key physicochemical properties of **Methyl 2-hydroxy-6-methylbenzoate** is provided in Table 1. These properties are crucial for its handling, characterization, and application in various experimental settings.

Property	Value	Source
Molecular Formula	C ₉ H ₁₀ O ₃	PubChem[2]
Molecular Weight	166.17 g/mol	PubChem[2]
CAS Number	33528-09-5	PubChem[2]
IUPAC Name	methyl 2-hydroxy-6-methylbenzoate	PubChem[2]
Synonyms	Methyl 6-methylsalicylate, 2,6-Cresotic acid, methyl ester	PubChem[2]
Appearance	Powder	CymitQuimica[3]
Purity	≥97%	AChemBlock[4]
SMILES	CC1=C(C(=CC=C1)O)C(=O)O C	PubChem[5]
InChIKey	GPNCYIZKJTXKRO- UHFFFAOYSA-N	PubChem[5]

Synthesis and Experimental Protocols

While a definitive historical synthesis is not documented, modern synthetic routes are available, often as part of a multi-step process for preparing more complex molecules. One such method is detailed in a patent for the preparation of 2-methoxy-6-methylbenzoic acid, where **Methyl 2-hydroxy-6-methylbenzoate** is a key intermediate.[6]

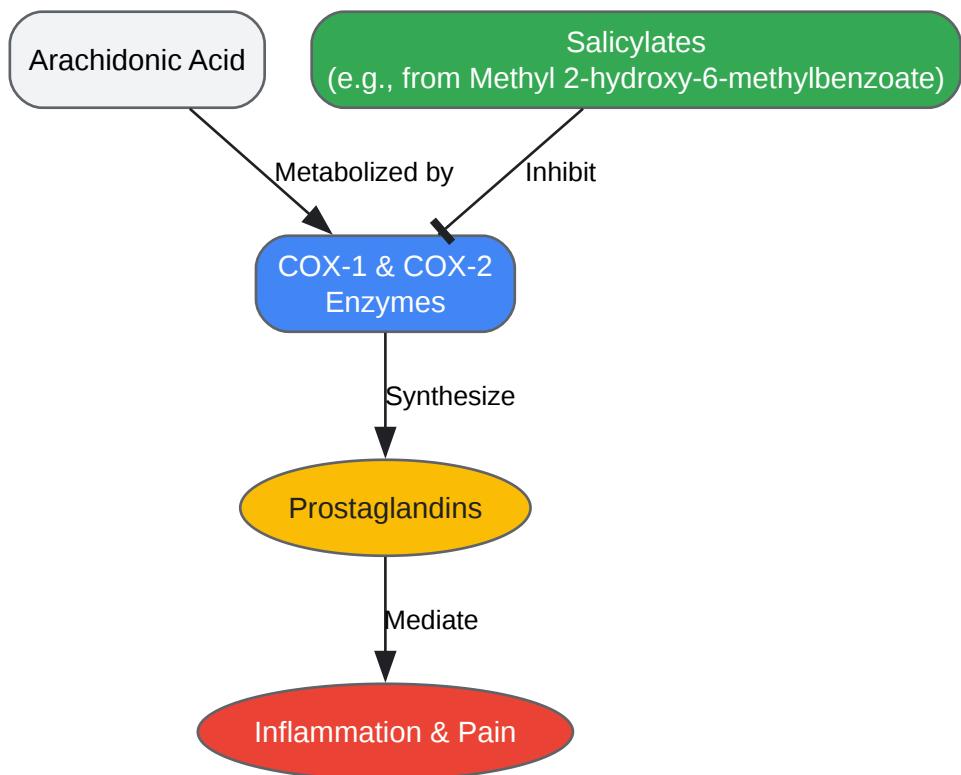
Synthesis of Methyl 2-hydroxy-6-methylbenzoate via Diazotization, Hydrolysis, and Esterification

This process involves a one-pot reaction starting from 2-amino-6-methylbenzoic acid methyl ester.[\[6\]](#)

Experimental Protocol:

- Reaction Setup: A reduction product (2-amino-6-methylbenzoic acid or its methyl ester) is used as the raw material in a methanol solvent.
- Diazotization, Hydrolysis, and Esterification: A diazotization reagent is added to the methanolic solution to carry out a one-pot diazotization, hydrolysis, and esterification reaction to yield 2-hydroxy-6-methyl benzoate.
- Work-up: The reaction mixture is heated to 85-100°C to distill and recover methanol. Water is then added, and the mixture is allowed to stand for layering.
- Extraction and Isolation: The aqueous layer is extracted with a suitable organic solvent (e.g., MIBK or MTBE). The organic layers are combined, concentrated, and combined with the oil layer from the initial separation to obtain crude **Methyl 2-hydroxy-6-methylbenzoate**.[\[6\]](#)

The following diagram illustrates the general workflow for the synthesis and isolation of crude **Methyl 2-hydroxy-6-methylbenzoate**.



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